

Application Notes and Protocols: Preparation of ER-27319 Maleate Stock Solution in DMSO

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Compound of Interest

Compound Name: *ER-27319 maleate*

Cat. No.: *B1671605*

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Abstract

ER-27319 maleate is a potent and selective inhibitor of Spleen tyrosine kinase (Syk), a key mediator in the signaling pathways of various immune receptors.^[1] Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in downstream applications, including cell-based assays and biochemical screens. This document provides a detailed protocol for the preparation, storage, and handling of **ER-27319 maleate** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Physicochemical Properties of ER-27319 Maleate

A summary of the key physicochemical properties of **ER-27319 maleate** is presented below. These values are essential for accurate stock solution preparation.

Property	Value	Source(s)
Molecular Weight	396.17 g/mol	
Formula	$C_{18}H_{20}N_2O \cdot C_4H_4O_4$	
Solubility in DMSO	Up to 100 mM	
Purity	≥98% (HPLC)	
Appearance	Yellow solid	[2]
Storage (Solid)	Desiccate at +4°C	

Note: The batch-specific molecular weight can vary due to hydration. Always refer to the Certificate of Analysis (CoA) or the vial label for the most accurate value before preparation.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **ER-27319 maleate** in DMSO. The same principles can be applied to prepare other concentrations.

Materials and Equipment

- **ER-27319 maleate** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes (e.g., 1.5 mL)
- Sterile, filtered pipette tips and calibrated pipettors
- Vortex mixer
- Sonicating water bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Calculation of Required Mass

To prepare a stock solution of a specific molarity, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} \times 0.001$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 396.17 \text{ g/mol} \times 0.001$
- $\text{Mass (mg)} = 3.96 \text{ mg}$

Step-by-Step Procedure

- **Preparation:** Before starting, allow the **ER-27319 maleate** vial to equilibrate to room temperature to prevent condensation. Ensure all equipment is clean and sterile.
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on the analytical balance. Carefully weigh the calculated mass (e.g., 3.96 mg) of the **ER-27319 maleate** powder into the tube.
- **Dissolution:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution from 3.96 mg) to the microcentrifuge tube containing the powder.
- **Mixing:** Close the tube tightly and vortex for 1-2 minutes until the compound is completely dissolved.^[3] A clear solution with no visible particulates should be obtained.
- **Assisted Solubilization (If Necessary):** If the compound does not fully dissolve, sonicate the tube in a water bath for several minutes or warm it gently in a 37°C water bath.^{[4][5]} Be cautious with heating, as it can degrade some compounds.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use working volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.^{[3][4]}
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.^[5]

Data Presentation: Stock Solution Volumes

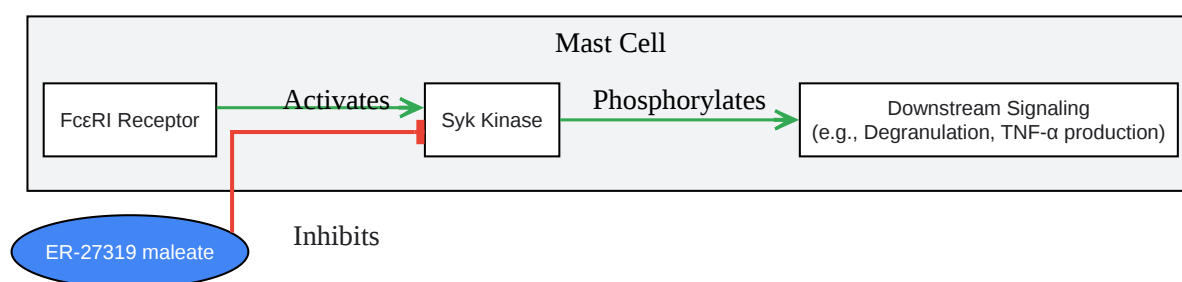
The following table provides pre-calculated solvent volumes required to prepare various stock solution concentrations from standard masses of **ER-27319 maleate** (MW = 396.17 g/mol).

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	2.52 mL	12.62 mL	25.24 mL
5 mM	0.50 mL	2.52 mL	5.05 mL
10 mM	0.25 mL	1.26 mL	2.52 mL
50 mM	0.05 mL	0.25 mL	0.50 mL
100 mM	0.025 mL	0.126 mL	0.25 mL

Visualization of Protocols and Pathways

ER-27319 Maleate Mechanism of Action

ER-27319 selectively inhibits the tyrosine phosphorylation of Syk, which is activated following the engagement of receptors like FcεRI in mast cells.[6] This inhibition abrogates downstream signaling events, leading to a reduction in the release of allergic mediators.

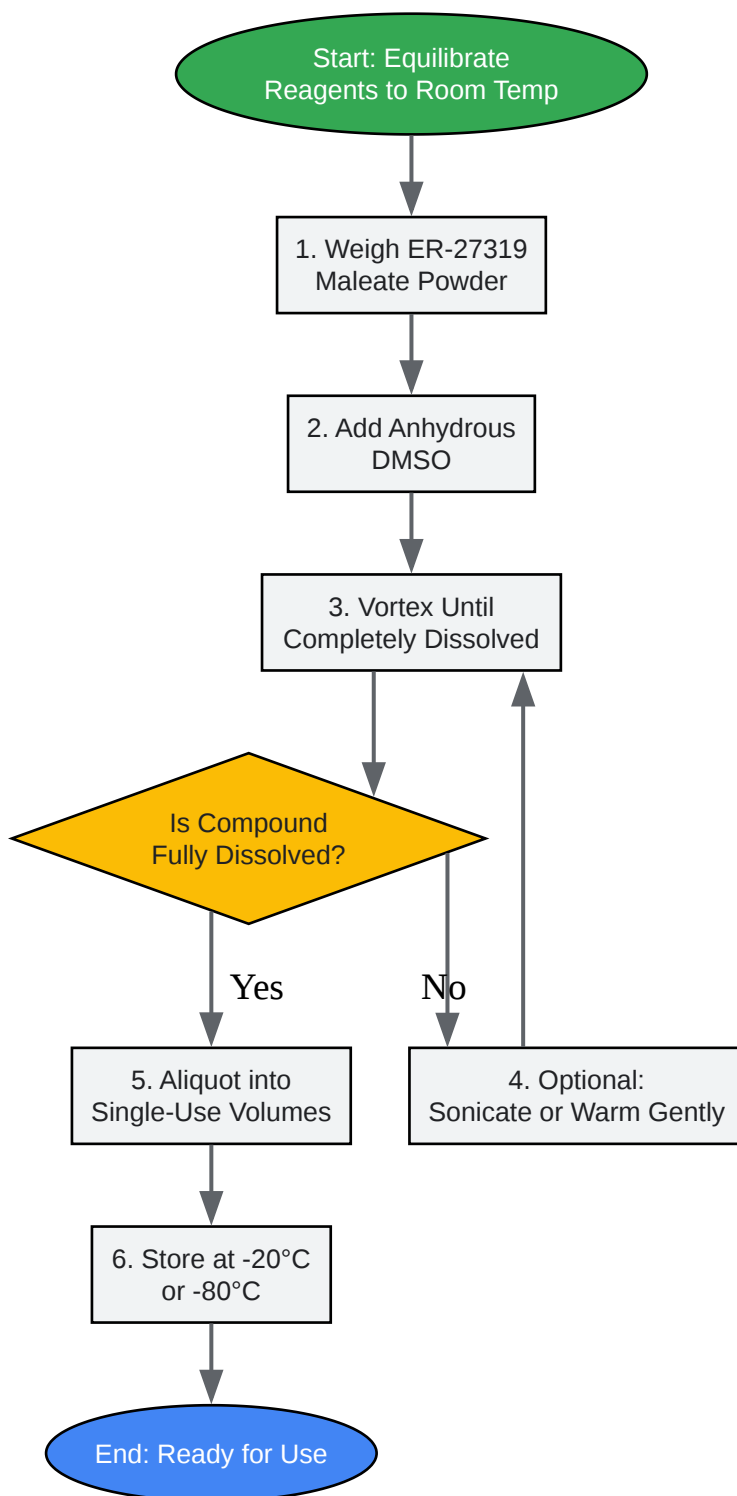


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Caption: Mechanism of **ER-27319 maleate** inhibiting Syk kinase.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the protocol for preparing the **ER-27319 maleate** stock solution.



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